

# An In-depth Technical Guide to 3-Isobutyl-1H-pyrazole-5-carboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Isobutyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B118920

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Isobutyl-1H-pyrazole-5-carboxylic acid** is a heterocyclic compound belonging to the pyrazole class of molecules. The pyrazole scaffold is a prominent feature in numerous pharmacologically active compounds, demonstrating a wide range of biological activities, including anticancer, anti-inflammatory, and antibacterial properties.[1][2][3] This technical guide provides a comprehensive overview of **3-isobutyl-1H-pyrazole-5-carboxylic acid**, including its chemical properties, a detailed experimental protocol for the synthesis of a closely related analog, and a summary of the known biological activities of similar pyrazole derivatives. The information presented herein is intended to serve as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of pyrazole-based compounds.

## Chemical Properties and Data

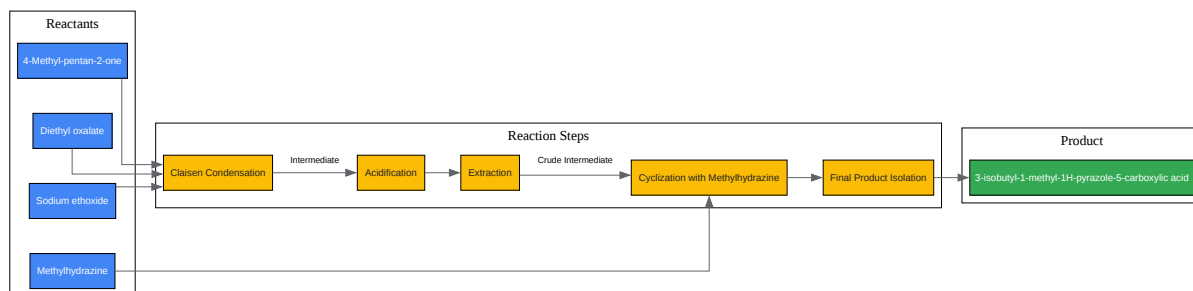
**3-Isobutyl-1H-pyrazole-5-carboxylic acid**, identified by the IUPAC name **3-isobutyl-1H-pyrazole-5-carboxylic acid**, is a white solid compound.[4] Its fundamental chemical and physical properties are summarized in the table below.

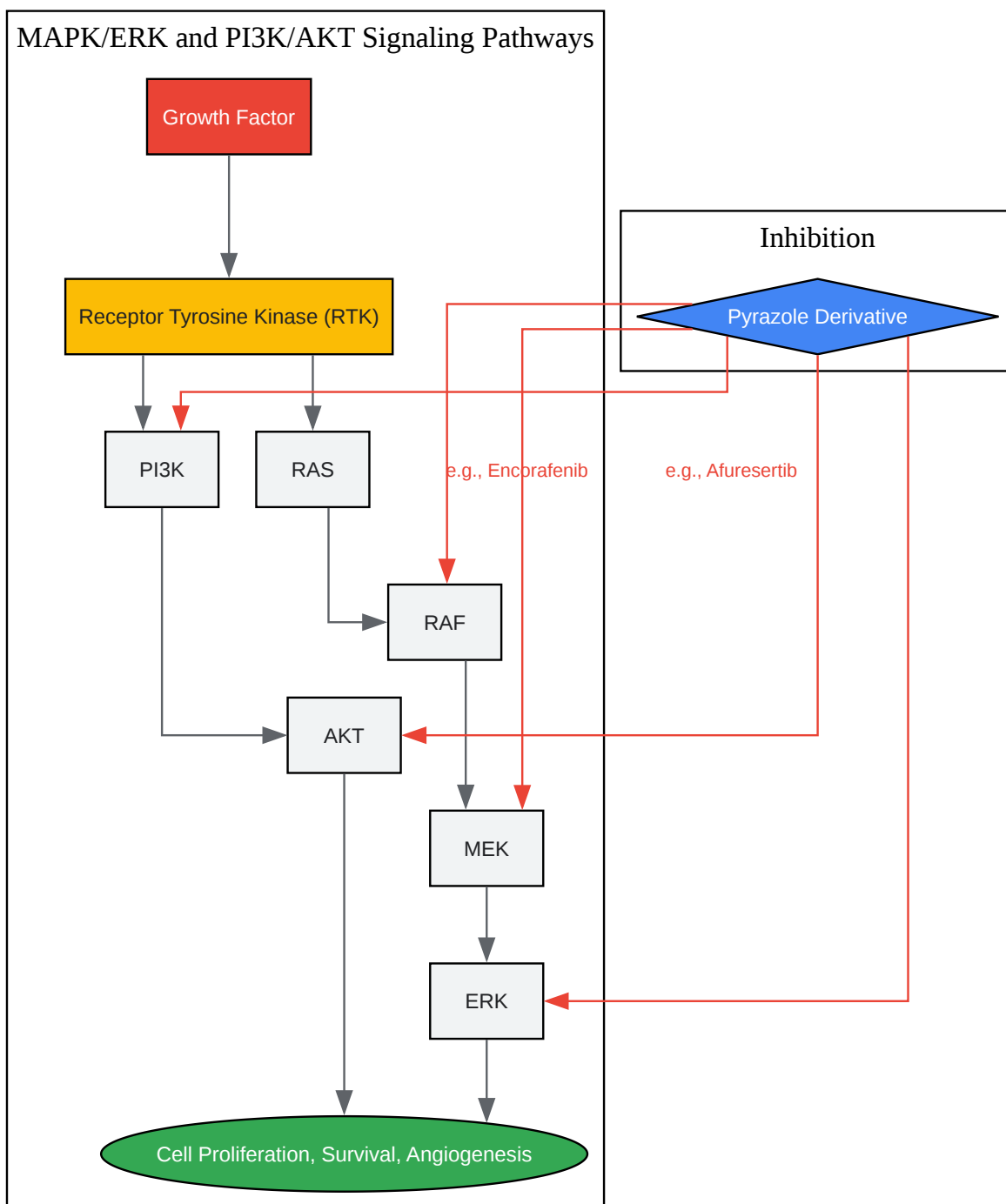
Property	Value	Reference
IUPAC Name	3-isobutyl-1H-pyrazole-5-carboxylic acid	[4]
CAS Number	92933-49-8	[4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	182.22 g/mol	[5]
Physical Form	Solid	[4]
Storage Temperature	-20°C	[4]
Purity	95%	[4]
InChI Key	OCAWPZXEVMMJMI-UHFFFAOYSA-N	[4]

## Synthesis Protocol

While a specific protocol for the synthesis of **3-isobutyl-1H-pyrazole-5-carboxylic acid** is not readily available in the reviewed literature, a detailed methodology for the synthesis of the closely related N-methylated analog, 3-isobutyl-1-methyl-1H-pyrazole-5-carboxylic acid, has been reported and is presented here as a representative procedure.[6] This synthesis involves a Claisen condensation followed by a cyclization reaction with methylhydrazine.

## Experimental Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. New Potential Antitumor Pyrazole Derivatives: Synthesis and Cytotoxic Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Pyrazoles and Pyrazolines as Anti-Inflammatory Agents [mdpi.com]
- 4. 3-isobutyl-1H-pyrazole-5-carboxylic acid | 92933-49-8 [sigmaaldrich.com]
- 5. 3-Isobutyl-1-methyl-1H-pyrazole-5-carboxylic acid [myskinrecipes.com]
- 6. madison-proceedings.com [madison-proceedings.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Isobutyl-1H-pyrazole-5-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118920#iupac-name-of-3-isobutyl-1h-pyrazole-5-carboxylic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)